

Commercial availability and suppliers of Cereulide-13C6

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Compound of Interest

Compound Name: Cereulide-13C6

Cat. No.: B8017419

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Cereulide-13C6: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, suppliers, and technical specifications of **Cereulide-13C6**. It further details its application in experimental protocols and elucidates the key signaling pathways affected by its unlabeled counterpart, cereulide.

Commercial Availability and Suppliers

Cereulide-13C6, an isotopically labeled form of the Bacillus cereus emetic toxin cereulide, is a critical internal standard for accurate quantification in research and diagnostic applications. Several specialized chemical suppliers offer this compound, primarily for research use. Below is a summary of key suppliers and their product specifications.



Supplier	Product Name	Catalog Number (Example)	Purity	Format	Molecular Weight (g/mol)
MedchemExp ress	Cereulide- 13C6	HY-P1045S	>95%	Solid	1159.37
Organix Inc.	13C6- cereulide	CX57163- 2MG	>95%	2 mg (solid)	1159.37
13C6- cereulide	CX87778- 1ML	>95%	20 ug/mL in acetonitrile	1159.37	
Sigma- Aldrich (Merck)	Cereulide- 13C6 solution	38708	Certified Reference Material	10 μg/g in acetonitrile	1159.36

Experimental Protocols: Quantification of Cereulide using LC-MS/MS

Cereulide-13C6 is predominantly used as an internal standard in stable isotope dilution analysis (SIDA) for the quantification of cereulide in various matrices, including food and biological samples. The use of a stable isotope-labeled internal standard is the gold standard for LC-MS/MS quantification as it corrects for matrix effects and variations in sample preparation and instrument response.

Sample Preparation and Extraction (General Workflow)

The following protocol is a generalized workflow based on methods outlined by the FDA and in scientific literature, such as ISO 18465:2017.[1][2]

- Homogenization: Homogenize the solid or semi-solid sample.
- Spiking: Add a known amount of Cereulide-13C6 internal standard solution to the homogenized sample.
- Extraction: Extract cereulide and the internal standard from the matrix using an organic solvent, typically acetonitrile or methanol.[1][3][4] This is often followed by vigorous shaking



or vortexing and centrifugation to separate the solid debris.

- Purification/Cleanup: The supernatant may be filtered or subjected to further cleanup steps if the matrix is complex.
- Analysis: The final extract is then analyzed by LC-MS/MS.



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Caption: General experimental workflow for cereulide quantification.

LC-MS/MS Parameters

The analysis is typically performed using a high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system coupled to a tandem mass spectrometer (MS/MS).

- Chromatography: Reversed-phase chromatography is commonly used.
- Ionization: Electrospray ionization (ESI) in positive ion mode is standard for detecting the ammonium adducts of cereulide and its labeled internal standard.
- Mass Spectrometry: The instrument is operated in Multiple Reaction Monitoring (MRM)
 mode. The precursor and product ions for both the analyte and the internal standard are
 monitored.
 - Cereulide Precursor Ion: m/z 1170.7 ([M+NH₄]⁺)
 - Cereulide Product Ions: e.g., m/z 314.4 (quantitative), m/z 499.4 (qualifier)



- Cereulide-13C6 Precursor Ion: m/z 1176.7 ([M+13C6+NH4]+)
- Cereulide-13C6 Product Ion: e.g., m/z 172.2

A calibration curve is constructed by plotting the ratio of the peak area of cereulide to the peak area of **Cereulide-13C6** against the concentration of cereulide.

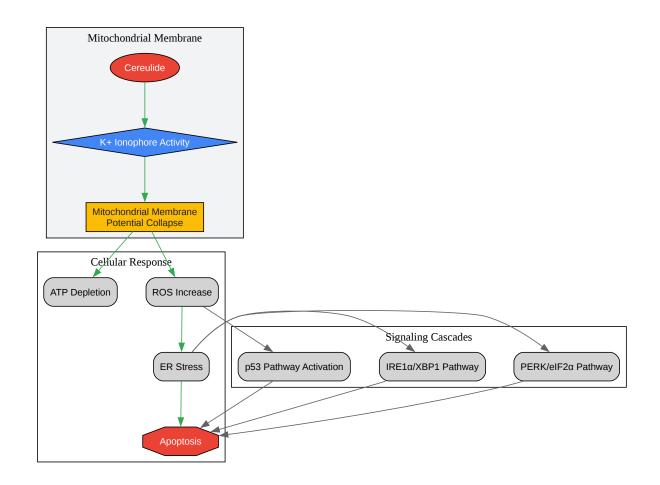
Signaling Pathways and Mechanism of Action

Cereulide exerts its toxic effects primarily by acting as a potent potassium ionophore, which disrupts cellular and mitochondrial functions. This leads to a cascade of events culminating in cell death.

Mitochondrial Disruption and Apoptosis

The primary target of cereulide is the mitochondrion. By transporting K⁺ ions across the inner mitochondrial membrane, cereulide dissipates the mitochondrial membrane potential. This uncouples oxidative phosphorylation, leading to a decrease in ATP synthesis and an increase in reactive oxygen species (ROS) production. The accumulation of ROS can induce endoplasmic reticulum (ER) stress, which in turn activates apoptotic pathways. Key signaling pathways involved include the IRE1α/XBP1 and PERK/eIF2α pathways of the unfolded protein response (UPR) and the p53 signaling pathway.





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Caption: Cereulide-induced mitochondrial dysfunction and apoptosis signaling.

Emetic Action



In addition to its direct cellular toxicity, cereulide is known to cause emesis (vomiting). This is believed to be mediated through the binding and activation of serotonin 5-HT3 receptors in the gastrointestinal tract. This activation stimulates the afferent vagus nerve, which in turn triggers the vomiting reflex in the central nervous system.

This technical guide provides a foundational understanding of **Cereulide-13C6** for researchers. For specific applications and detailed experimental conditions, it is recommended to consult the cited literature and the technical documentation provided by the suppliers.

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